

Safe Disposal of IR 754 Carboxylic Acid: A Procedural Guide

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Compound of Interest

Compound Name: IR 754 Carboxylic Acid

Cat. No.: B3028586

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For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals is paramount to ensuring a safe and compliant work environment. This guide provides essential, step-by-step procedures for the proper disposal of **IR 754 Carboxylic Acid**, a near-infrared fluorescent dye. Adherence to these protocols is critical for minimizing environmental impact and protecting personnel.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is crucial to be familiar with the hazards associated with **IR 754 Carboxylic Acid**. This chemical is classified as a skin and eye irritant.[1][2] Always handle this compound in a well-ventilated area and wear appropriate Personal Protective Equipment (PPE).

Required Personal Protective Equipment (PPE):

- Gloves: Chemically resistant gloves.
- Eye Protection: Tightly fitting safety goggles or a face shield.[3]
- Lab Coat: To protect from skin contact.

Quantitative Data Summary

Characteristic	Data	Source
GHS Hazard Class	Skin corrosion/irritation (Category 2), Serious eye damage/eye irritation (Category 2A)	[1][2]
Hazard Statements	H315: Causes skin irritation, H319: Causes serious eye irritation	[1][2]
Molecular Formula	C ₃₀ H ₃₃ IN ₂ O ₂	[1][4]
Molecular Weight	580.50 g/mol	[4]
Storage	4°C, sealed storage, away from moisture and light	[4]

Step-by-Step Disposal Protocol for IR 754 Carboxylic Acid

This protocol outlines the standard operating procedure for the collection and disposal of waste containing **IR 754 Carboxylic Acid**. This includes pure compound, contaminated labware, and solutions.

Step 1: Waste Identification and Segregation

- Characterize the Waste: Determine if the waste is hazardous. Based on the Safety Data Sheet (SDS), **IR 754 Carboxylic Acid** is an irritant and should be treated as hazardous chemical waste. Do not dispose of it down the drain.[3][5]
- Segregate Waste Streams: It is crucial to keep different waste streams separate to avoid dangerous reactions and to facilitate proper disposal.[2][3]
 - Solid Waste: Collect unused or expired **IR 754 Carboxylic Acid** powder, contaminated gloves, weigh boats, and pipette tips in a designated solid waste container.

- Liquid Waste: Collect solutions containing **IR 754 Carboxylic Acid** (e.g., from staining procedures or in solvents like methanol or DMSO) in a designated liquid waste container. Do not mix with other incompatible waste streams like strong acids or bases.[\[1\]](#)
- Sharps Waste: Contaminated needles or other sharps should be placed in a designated sharps container.

Step 2: Proper Containerization

- Select Compatible Containers: Use only chemically compatible and leak-proof containers for waste collection.[\[2\]](#)[\[6\]](#) High-density polyethylene (HDPE) or glass containers are generally suitable. Ensure the container is in good condition with a secure, tight-fitting lid.
- Leave Headspace: Do not fill liquid waste containers to the brim. Leave at least 10% headspace to allow for vapor expansion.[\[4\]](#)

Step 3: Labeling of Waste Containers

- Immediate Labeling: As soon as a container is designated for waste, it must be labeled.[\[4\]](#)[\[7\]](#)
- Complete Information: The label must include the following:
 - The words "Hazardous Waste".[\[4\]](#)[\[6\]](#)
 - The full chemical name: "**IR 754 Carboxylic Acid**".
 - If it is a mixture, list all components and their approximate percentages (e.g., "**IR 754 Carboxylic Acid** (~5mg/L) in Methanol (99%)").[\[4\]](#)
 - The date when waste was first added to the container.
 - The name of the principal investigator and the laboratory location (building and room number).[\[3\]](#)

Step 4: Storage in a Satellite Accumulation Area (SAA)

- Designated Storage: Store all hazardous waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[4\]](#)[\[6\]](#)[\[8\]](#) This area must be at or near the point

of generation.

- Secondary Containment: All liquid waste containers must be kept in secondary containment (e.g., a chemical-resistant tray or tub) to contain any potential leaks or spills.[3][6]
- Keep Containers Closed: Waste containers must remain sealed at all times, except when adding waste.[3][4][8]

Step 5: Arranging for Disposal

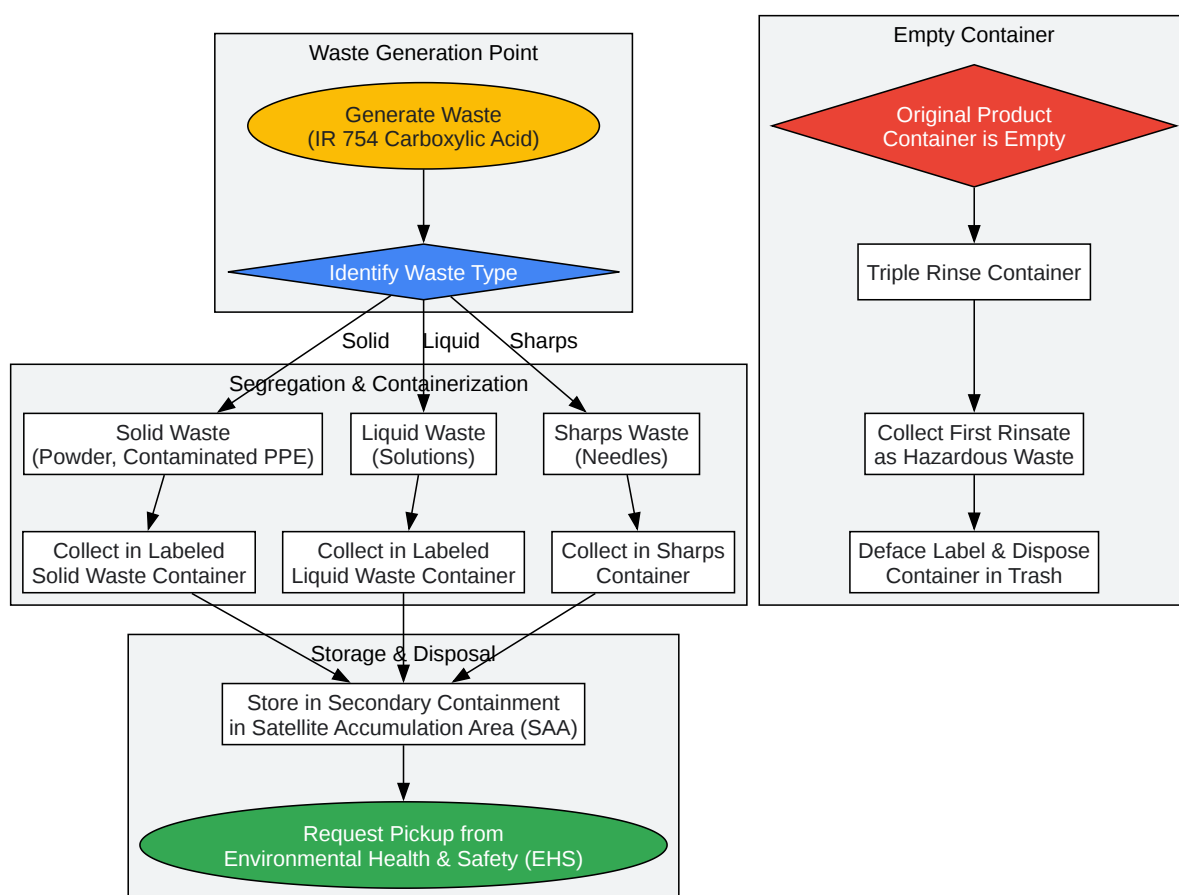
- Contact EHS: Do not attempt to dispose of the chemical waste yourself. Contact your institution's Environmental Health and Safety (EHS) department to arrange for a waste pickup.[6]
- Follow Institutional Procedures: Follow your institution's specific procedures for requesting a hazardous waste collection. This is often done through an online portal.[7]
- Full Containers: Once a waste container is full, request a pickup promptly. Do not accumulate more than 55 gallons of hazardous waste in your SAA.[8]

Step 6: Decontamination and Empty Container Disposal

- Spill Cleanup: In case of a spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand) and place it in a sealed container for disposal as hazardous waste.[1][3]
Decontaminate the surface with alcohol.[1]
- Empty Container Rinsing: An empty container that held **IR 754 Carboxylic Acid** must be properly rinsed before being discarded as regular trash.
 - Rinse the container three times with a suitable solvent (e.g., ethanol or methanol).
 - The first rinsate must be collected and disposed of as hazardous liquid waste.[9]
Subsequent rinses may also need to be collected depending on local regulations.
 - After rinsing and air-drying, deface or remove the original label and dispose of the container in the regular trash.[3][7]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of materials contaminated with **IR 754 Carboxylic Acid**.



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Caption: Decision workflow for handling and disposing of **IR 754 Carboxylic Acid** waste.

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